

HPLC method for quantifying Mexiletine in plasma samples

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Compound of Interest

Compound Name: Mexiletine

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An HPLC Method for the Quantification of **Mexiletine** in Human Plasma

Application Note and Protocol

This document provides a detailed methodology for the quantification of **mexiletine**, a class IB antiarrhythmic agent, in human plasma samples using reverse-phase high-performance liquid chromatography (HPLC) with UV detection. The described method is sensitive, specific, and suitable for therapeutic drug monitoring and pharmacokinetic studies.

Introduction

Mexiletine is utilized for the management of ventricular arrhythmias.[1][2] Therapeutic drug monitoring is crucial to ensure optimal efficacy while minimizing dose-related side effects, as plasma concentrations between 0.5 and 2.0 µg/mL are generally considered therapeutic.[2][3] This application note details a validated HPLC method for the reliable determination of **mexiletine** concentrations in human plasma. The method employs a liquid-liquid extraction for sample cleanup followed by chromatographic separation on a C18 column.

Experimental Protocols

Materials and Reagents

- **Mexiletine** Hydrochloride (Reference Standard)
- Internal Standard (IS) (e.g., Chlorodisopyramide or a suitable structural analog)[4][5]

- HPLC-grade Acetonitrile
- HPLC-grade Methanol
- Sodium Acetate
- Methylene Chloride (or other suitable extraction solvent like heptane)[4][5][6]
- Sodium Hydroxide
- Hydrochloric Acid
- Ultrapure Water
- Drug-free Human Plasma

Instrumentation

- HPLC system with a UV detector
- C18 analytical column (e.g., 150 mm x 4.6 mm, 5 µm particle size)[7][8]
- Data acquisition and processing software
- Analytical balance
- pH meter
- Centrifuge
- Vortex mixer
- Evaporator (e.g., nitrogen evaporator)

Chromatographic Conditions

A summary of the chromatographic conditions is presented in the table below.

Parameter	Condition
Column	C18 (150 mm x 4.6 mm, 5 µm)[7][8]
Mobile Phase	Acetonitrile and water (80:20, v/v) or Methanol:0.053 M Sodium Acetate buffer (50:50, v/v), pH 4.8[7][8][9]
Flow Rate	1.0 mL/min[7][8][9]
Injection Volume	20 µL
Detector	UV at 210 nm or 254 nm[4][5][6][9]
Column Temperature	Ambient
Run Time	Approximately 10 minutes

Preparation of Solutions

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve 10 mg of **mexiletine** hydrochloride and the internal standard in 10 mL of methanol to prepare individual stock solutions.
- Working Standard Solutions: Prepare serial dilutions of the **mexiletine** stock solution with methanol to obtain working standard solutions at concentrations ranging from 1 µg/mL to 100 µg/mL.
- Calibration Standards and Quality Control (QC) Samples: Spike appropriate volumes of the working standard solutions into drug-free human plasma to prepare calibration standards at concentrations of 0.1, 0.2, 0.5, 1.0, 2.0, and 5.0 µg/mL.[4][5] Prepare QC samples at low, medium, and high concentrations (e.g., 0.3, 1.5, and 4.0 µg/mL) in a similar manner.

Sample Preparation (Liquid-Liquid Extraction)

- To 0.5 mL of plasma sample (calibration standard, QC, or unknown sample) in a centrifuge tube, add 50 µL of the internal standard working solution (e.g., at 10 µg/mL).[4][5]
- Add 0.5 mL of 1 M Sodium Hydroxide to alkalize the sample.

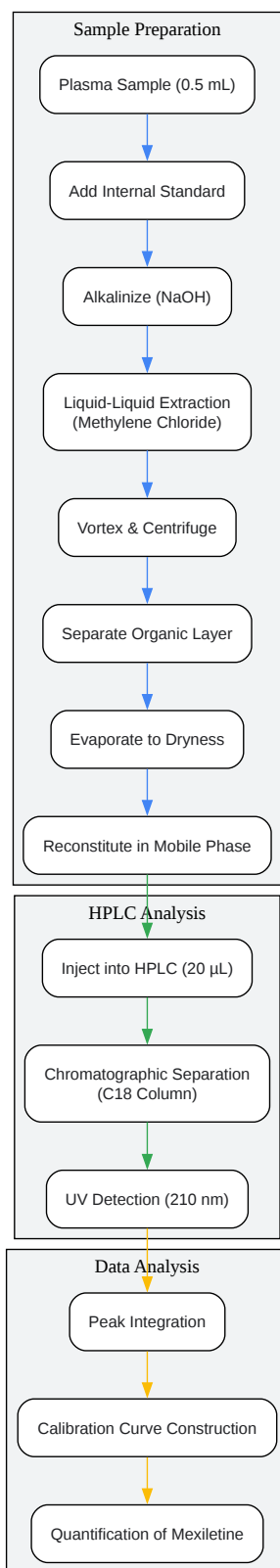
- Add 5 mL of methylene chloride (or heptane) as the extraction solvent.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Vortex the mixture for 2 minutes.
- Centrifuge at 4000 rpm for 10 minutes.
- Carefully transfer the organic layer to a clean tube.
- Evaporate the organic solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 200 µL of the mobile phase.
- Vortex for 30 seconds.
- Inject 20 µL of the reconstituted sample into the HPLC system.

Data Presentation

The quantitative data for the HPLC method for **mexiletine** quantification is summarized in the table below.

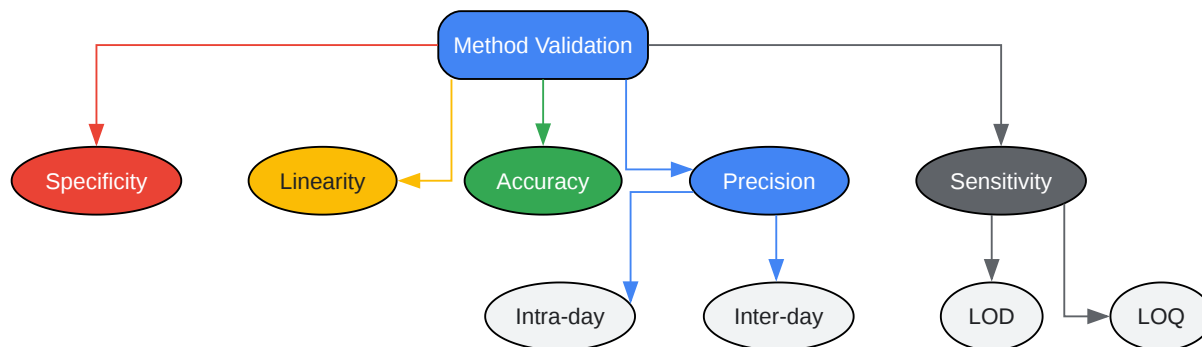
Parameter	Value	Reference(s)
Chromatographic Conditions		
Column Type	C18	[4] [5] [9]
Mobile Phase	Acetonitrile/Water or Methanol/Buffer	[7] [8] [9]
Detection Wavelength	210 nm or 254 nm	[4] [5] [6] [9]
Method Validation Parameters		
Linearity Range	0.1 - 5.0 µg/mL	[4] [5]
Correlation Coefficient (r ²)	> 0.999	[7] [9]
Precision		
Intra-day CV (%) at 0.5 µg/mL	5.7%	[4] [5]
Inter-day CV (%) at 0.5 µg/mL	9.6%	[4] [5]
Intra-day CV (%) at 2.0 µg/mL	2.9%	[4] [5]
Inter-day CV (%) at 2.0 µg/mL	5.9%	[4] [5]
Accuracy		
Recovery	68 - 88%	[4] [5]
Sensitivity		
Limit of Detection (LOD)	~50 ng/mL	[4] [5]
Limit of Quantification (LOQ)	0.1 µg/mL	[1] [7]

Visualizations



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Caption: Experimental workflow for **mexiletine** quantification in plasma.



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Caption: Key parameters for HPLC method validation.

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